

An In-Depth Technical Guide to 5-methoxy-3-methylbenzothiophene

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Compound of Interest

Compound Name:	5-Methoxy-3-methylbenzothiophene
CAS No.:	25784-98-9
Cat. No.:	B6296825

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **5-methoxy-3-methylbenzothiophene**, a heterocyclic compound with potential applications in medicinal chemistry and materials science. This document consolidates its chemical identifiers, synthesis methodologies, spectroscopic data, and known biological context, offering a valuable resource for professionals in drug discovery and organic synthesis.

Core Identifiers and Chemical Properties

5-methoxy-3-methylbenzothiophene is a substituted benzothiophene, a class of compounds known for a wide range of biological activities.[1]

Identifier	Value	Source
CAS Number	25784-98-9	[2]
Molecular Formula	C ₁₀ H ₁₀ OS	[2]
Molecular Weight	178.25 g/mol	[2]
IUPAC Name	5-methoxy-3-methyl-1-benzothiophene	N/A
Synonyms	3-METHYL-5-METHOXY-1-BENZOTHIOPHENE	[2]
SMILES	<chem>CC1=CSC2=CC=C(OC)C=C1</chem> 2	[2]

Synthesis Strategies

While a specific, detailed protocol for the synthesis of **5-methoxy-3-methylbenzothiophene** is not readily available in the searched literature, several general methods for the synthesis of substituted benzothiophenes can be adapted. These methods provide a foundation for the rational design of a synthetic route.

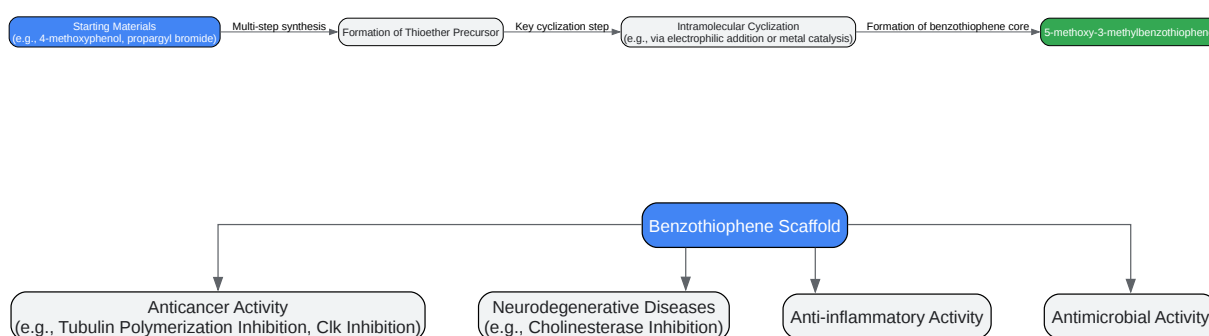
Common Synthetic Approaches for Benzothiophenes:

- **Electrophilic Cyclization of o-Alkynyl Thioanisoles:** This method involves the cyclization of an ortho-alkynyl thioanisole precursor in the presence of an electrophile. The reaction proceeds at room temperature and can be monitored by thin-layer chromatography (TLC). Purification is typically achieved through column chromatography.[3]
- **Palladium-Catalyzed Annulation:** This approach utilizes a palladium catalyst to facilitate the cyclization of appropriate starting materials to form the benzothiophene core. The reaction conditions, including the choice of catalyst, ligand, base, and solvent, are critical for achieving high yields.[3]
- **Fiesselmann Thiophene Synthesis:** This classical method involves the condensation of a β-chlorovinyl ketone or a similar precursor with a thioglycolate ester in the presence of a base. [3]

- Aryne Reaction with Alkynyl Sulfides: A one-step synthesis of benzothiophenes can be achieved through the reaction of arynes with alkynyl sulfides.[4]

Conceptual Synthesis Workflow:

A plausible synthetic route to **5-methoxy-3-methylbenzothiophene** could involve the cyclization of a suitably substituted precursor, such as a derivative of 4-methoxyphenyl methyl sulfide. The choice of a specific route would depend on the availability of starting materials and the desired scale of the synthesis.



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Caption: Potential areas of biological relevance for benzothiophene derivatives.

Conclusion

5-methoxy-3-methylbenzothiophene represents a molecule of interest within the broader class of biologically active benzothiophenes. This guide has provided a consolidated source of its known identifiers and a framework for its synthesis and characterization based on established chemical principles and data from related structures. Further experimental investigation is warranted to fully elucidate its spectroscopic properties, develop optimized synthetic protocols, and explore its potential pharmacological applications. This foundational knowledge is intended to empower researchers to further investigate this and related compounds in the pursuit of novel scientific discoveries and therapeutic advancements.

References

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Sources

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